

# Methyl 3-bromo-5-hydroxybenzoate molecular structure

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## Compound of Interest

Compound Name: *Methyl 3-bromo-5-hydroxybenzoate*

Cat. No.: *B1422104*

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An In-Depth Technical Guide to the Molecular Structure and Utility of **Methyl 3-bromo-5-hydroxybenzoate**

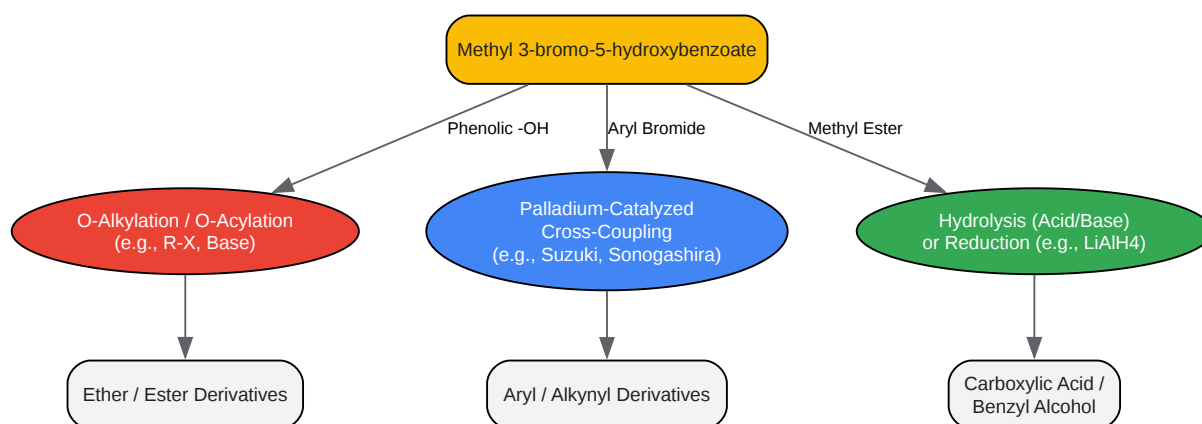
**Authored by: A Senior Application Scientist**

## Foreword: Unpacking a Versatile Synthetic Building Block

In the landscape of modern organic synthesis and drug discovery, the utility of a molecule is often dictated by the strategic arrangement of its functional groups. **Methyl 3-bromo-5-hydroxybenzoate** (CAS No: 192810-12-1) stands as a prime example of such a scaffold.<sup>[1][2]</sup> This polysubstituted benzoate ester, featuring a bromine atom, a hydroxyl group, and a methyl ester on a single aromatic ring, offers a triad of reactive sites.<sup>[3]</sup> This guide provides an in-depth examination of its molecular architecture, exploring how its structural features govern its synthesis, spectroscopic signature, reactivity, and ultimately, its application as a pivotal intermediate in the development of complex chemical entities, including pharmaceuticals.<sup>[1][4]</sup>  
<sup>[5]</sup>

## Core Molecular Architecture and Physicochemical Properties

**Methyl 3-bromo-5-hydroxybenzoate** is a white solid organic compound.[6] Its structure is defined by a central benzene ring substituted at positions 1, 3, and 5. The interplay between the electron-withdrawing bromo and methyl carboxylate groups and the electron-donating hydroxyl group creates a unique electronic environment that dictates its reactivity.



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